

Navigating the Safety Profile of 2-Ethyl-5-isopropylpyrazine: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethyl-5-isopropylpyrazine

Cat. No.: B15246456

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling of **2-Ethyl-5-isopropylpyrazine**. It is important to note that publicly available safety and toxicological data for this specific compound are limited. Therefore, this guide also incorporates data from structurally similar and more extensively studied pyrazine derivatives, such as 2-ethyl-5-methylpyrazine and 2-ethylpyrazine, to provide a more complete, albeit extrapolated, safety profile. All data derived from related compounds are clearly indicated. Researchers should always consult the most current Safety Data Sheet (SDS) for the specific product they are using and conduct a thorough risk assessment before handling this chemical.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and use in experimental settings. The following table summarizes the available data for **2-Ethyl-5-isopropylpyrazine**.

Property	Value	Source
Molecular Formula	C9H14N2	[1]
Molecular Weight	150.22 g/mol	[1]
Boiling Point	209.66 °C (estimated)	[1]
Flash Point	80.50 °C (177.00 °F) (estimated)	[1]
Vapor Pressure	0.29 mmHg @ 25 °C (estimated)	[1]
Water Solubility	630.9 mg/L @ 25 °C (estimated)	[1]
logP (o/w)	2.135 (estimated)	[1]

Hazard Identification and Classification

While specific GHS classification for **2-Ethyl-5-isopropylpyrazine** is not consistently available, the classification of structurally related pyrazines provides critical insight into its potential hazards.[1] The following table summarizes GHS classifications for related compounds.

Hazard Classification	Compound	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquid	2-Ethylpyrazine, 2-Ethyl-5-methylpyrazine	Flame	Warning	H226: Flammable liquid and vapor
Acute Toxicity (Oral)	2-Ethyl-5-methylpyrazine	Exclamation Mark	Warning	H302: Harmful if swallowed
Skin Irritation	2-Ethyl-5-methylpyrazine	Exclamation Mark	Warning	H315: Causes skin irritation
Serious Eye Irritation	2-Ethyl-5-methylpyrazine	Exclamation Mark	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	2-Ethyl-5-methylpyrazine	Exclamation Mark	Warning	H335: May cause respiratory irritation

Data for 2-Ethylpyrazine and 2-Ethyl-5-methylpyrazine sourced from various SDS.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Safe Handling and Storage

Proper handling and storage procedures are paramount to ensuring laboratory safety.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[2\]](#)[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[4\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[7\]](#) Do not breathe mist, vapors, or spray.[\[2\]](#)

- Wash hands thoroughly after handling and before eating, drinking, or smoking.[4][6]
- Do not ingest. If swallowed, seek immediate medical assistance.[2]

Storage:

- Store in a cool, dry, and well-ventilated place away from direct sunlight.[2][6]
- Keep containers tightly closed when not in use.[2][4]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[2][6]
- The storage area should be designed to contain spills.[4]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **2-Ethyl-5-isopropylpyrazine** and related compounds:

Protection Type	Specification	Source
Eye/Face Protection	Chemical safety goggles or face shield (conforming to EN166 or OSHA 29 CFR 1910.133).	[2] [6]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	[2] [6]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.	
Body Protection	A lab coat or chemical-resistant apron should be worn.	[2]

Toxicological Information

Toxicological data for **2-Ethyl-5-isopropylpyrazine** is not readily available. The table below presents data for a structurally similar compound, 2-Ethyl-3,(5 or 6)-dimethylpyrazine, which has undergone more extensive toxicological assessment.

Test	Species	Route	Value	Source
LD50 (Acute Oral)	Rat	Oral	460 mg/kg	[8]
90-Day Feeding Study (NOAEL)	Rat	Oral	17 mg/kg/day (male), 18 mg/kg/day (female)	[8]

Irritation: 2-Ethyl-3,(5 or 6)-dimethylpyrazine is reported to be irritating to the skin, eyes, and upper respiratory tract.[8]

Experimental Protocols

While specific experimental safety studies for **2-Ethyl-5-isopropylpyrazine** are not published, this section provides detailed, generalized methodologies for key toxicological assays based on internationally recognized OECD guidelines. These protocols serve as a template for researchers designing safety assessment studies.

Acute Dermal Irritation/Corrosion Protocol (Based on OECD Guideline 404)

Objective: To determine the potential of a test substance to produce reversible (irritation) or irreversible (corrosion) skin damage.

Principle: The test substance is applied to the skin of a single animal in a stepwise procedure. The degree of erythema and edema is assessed to determine the irritant or corrosive potential.
[2]

Materials:

- Test substance (**2-Ethyl-5-isopropylpyrazine**)
- Albino rabbits (the preferred species for this assay)
- Gauze patches
- Non-irritating tape
- Semi-occlusive dressing
- Clippers for fur removal

Methodology:

- Animal Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk of the animal is clipped.

- **Test Substance Application:** A small amount (approximately 0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a small area (about 6 cm²) of the clipped skin and covered with a gauze patch.^[2] The patch is held in place with non-irritating tape.
- **Exposure:** The animal is exposed to the test substance for a defined period, typically up to 4 hours.^[2] In an initial test on a single animal, patches may be applied sequentially and removed at 3 minutes, 1 hour, and 4 hours to first assess for corrosion.^[3] If a corrosive effect is observed, the test is terminated.^[3]
- **Observation:** After the exposure period, the patch is removed, and the skin is gently cleansed of any residual test substance. The skin is then observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observation period may be extended up to 14 days if the effects are persistent.^[3]
- **Scoring:** Skin reactions are graded according to a standardized scoring system (e.g., the Draize scale).
- **Data Analysis:** If the initial animal shows no corrosive effects, the test is repeated on two additional animals with a 4-hour exposure to confirm the initial findings.^[3] The mean scores for erythema and edema for each observation time are calculated to determine the irritation classification.

Acute Oral Toxicity Protocol (Based on the Principles of the former OECD Guideline 401)

Note: OECD Test Guideline 401 has been deleted and replaced by alternative methods (TG 420, 423, and 425) that use fewer animals and cause less suffering.^{[8][9]} The following protocol is based on the principles of the traditional LD50 test for illustrative purposes.

Objective: To determine the median lethal dose (LD50) of a substance after a single oral administration.^[10]

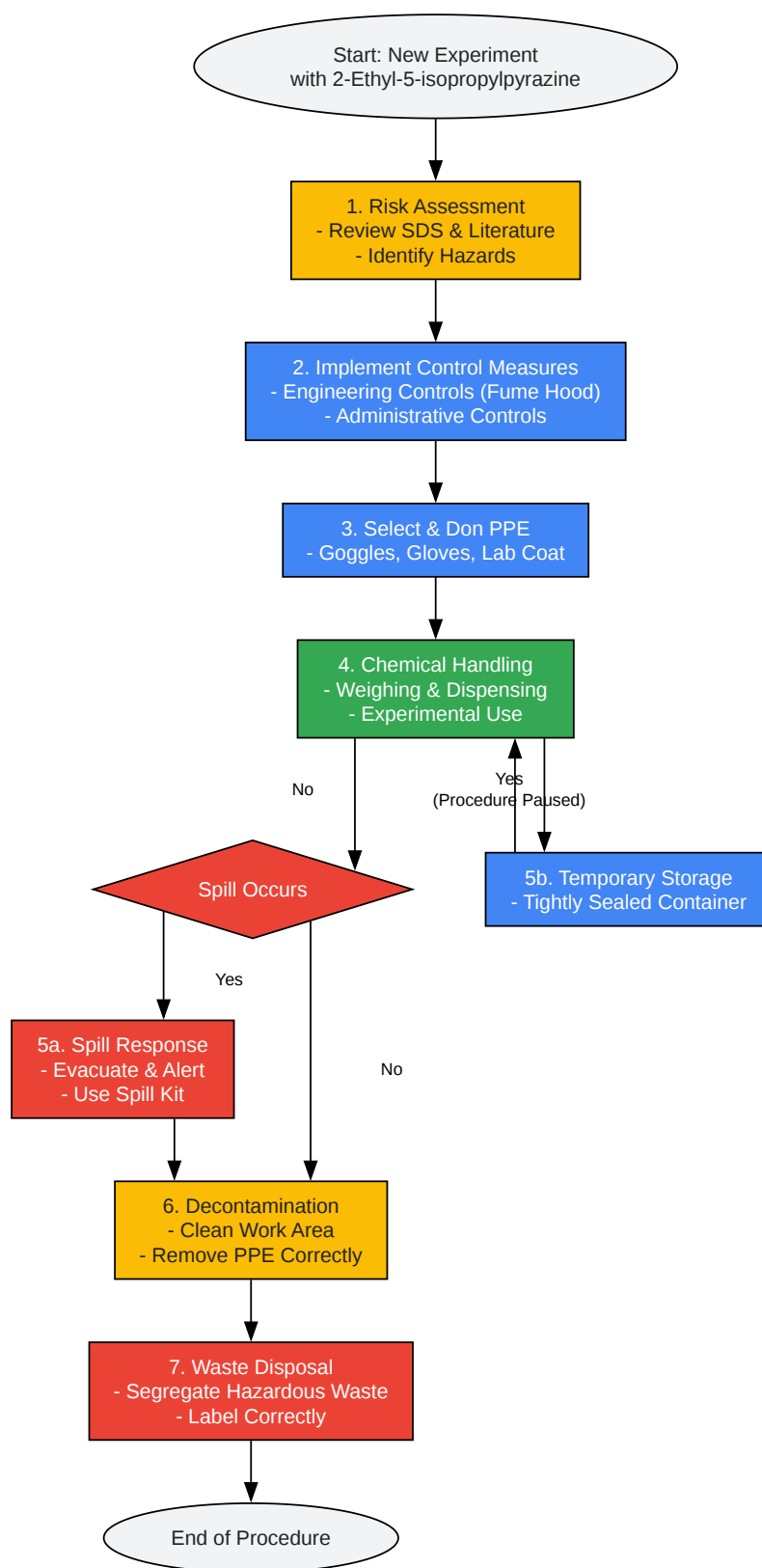
Principle: The test substance is administered orally by gavage in graduated doses to several groups of experimental animals, with one dose per group.^[10] Subsequent observations of effects and mortality are made.^[10]

Methodology:

- **Animal Selection:** Healthy, young adult rodents (e.g., rats) are used. Animals are fasted prior to dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube.^[10] An appropriate vehicle may be used for administration; the vehicle's toxicity should be known.^[10] The volume administered is typically kept low (e.g., not exceeding 1 mL/100 g body weight for rodents in most cases).^[10]
- **Dose Groups:** At least three dose levels are used, with a sufficient number of animals in each group to yield statistically significant results.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for up to 14 days.^[9]
- **Pathology:** All animals (those that die during the test and survivors at the end of the observation period) are subjected to a gross necropsy.^[10]
- **Data Analysis:** The LD50 is calculated using a standard statistical method (e.g., Probit analysis). This is the statistically derived single dose that is expected to cause death in 50% of the animals.^[10]

Workflow for Safe Laboratory Handling

The following diagram illustrates a logical workflow for the safe handling of **2-Ethyl-5-isopropylpyrazine** in a research environment.



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Caption: Workflow for the safe handling of **2-Ethyl-5-isopropylpyrazine** in the laboratory.

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